

overcoming LCH-7749944 solubility in physiological buffers

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Compound Focus: LCH-7749944

Cat. No.: S547945

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Solubility Data & In Vivo Formulations

The table below consolidates the key solubility data for **LCH-7749944** from chemical suppliers and scientific literature [1] [2] [3].

Solvent / Formulation	Solubility	Notes / Preparation Instructions
DMSO	70 - 250 mg/mL (199.8 - 713.5 mM)	Hygroscopic DMSO can reduce solubility; use fresh, dry DMSO. Recommended for initial stock solutions [1] [3].
Ethanol	~70 mg/mL (~199.8 mM)	A suitable alternative for in vitro work [1].
Water	Insoluble	Not a viable solvent for this compound [1].
Formulation 1	≥ 2.17 mg/mL (in vehicle)	10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline. Add co-solvents sequentially in this order for a clear solution [2] [3].
Formulation 2	≥ 2.17 mg/mL (in vehicle)	10% DMSO + 90% (20% SBE-β-CD in Saline). Add DMSO stock to the SBE-β-CD solution for a clear solution [2].

Experimental Protocols for In Vivo Dosing

For animal studies, preparing a bioavailable formulation is crucial. Here are two detailed, validated protocols.

Protocol A: Homogeneous Suspension using CMC-Na

This method is cited directly from the compound's handling instructions [1].

- **Materials:** **LCH-7749944** powder, Carboxymethyl Cellulose Sodium (CMC-Na) solution.
- **Procedure:**
 - Add 5 mg of **LCH-7749944** to 1 mL of CMC-Na solution.
 - Mix thoroughly until a homogeneous suspension is achieved, resulting in a final concentration of 5 mg/mL.
- **Note:** This is a suspension, not a true solution, but is suitable for in vivo administration.

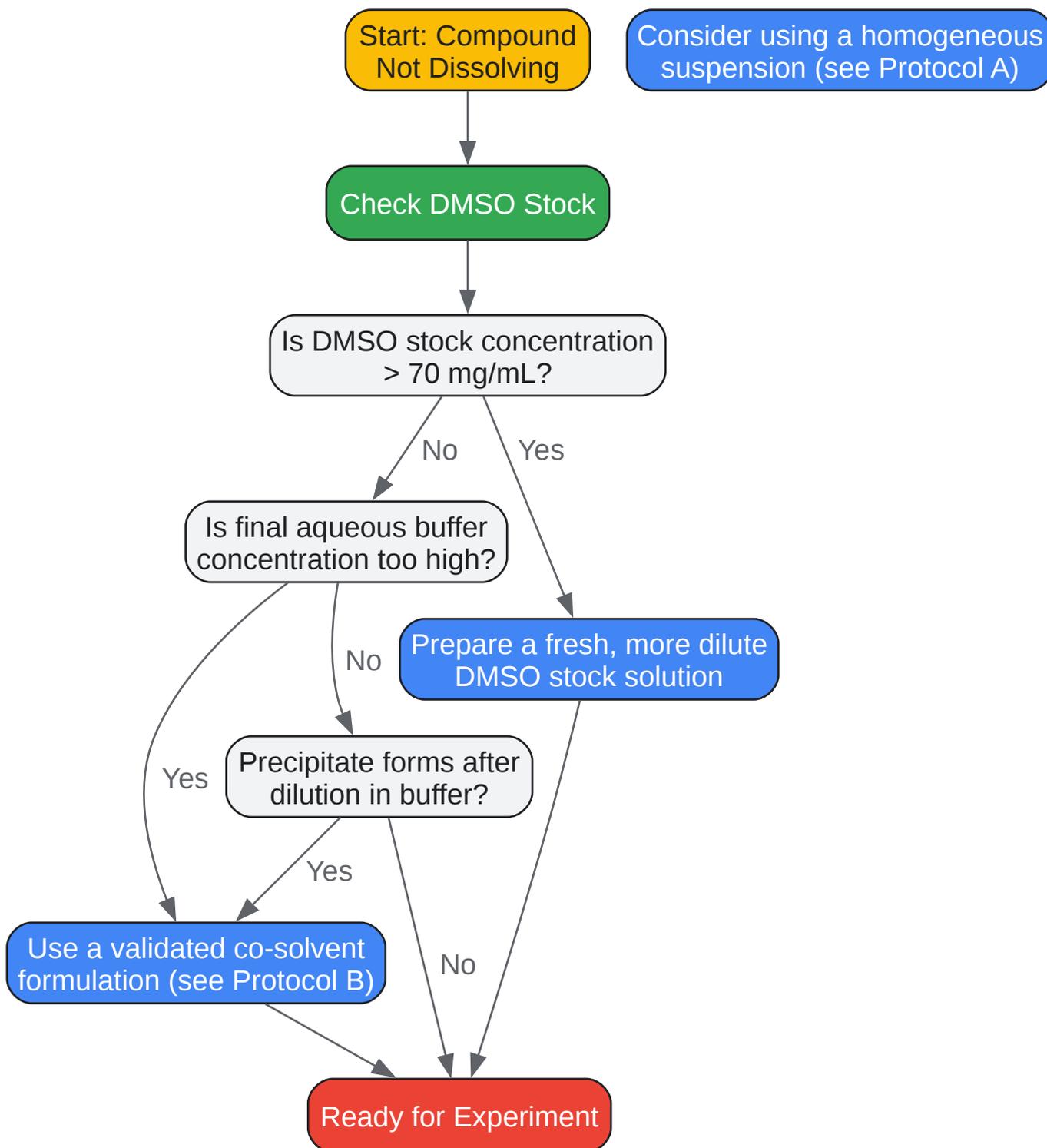
Protocol B: Clear Solution for Enhanced Bioavailability

This method uses co-solvents to create a clear solution for more reliable dosing [2] [3].

- **Materials:** **LCH-7749944** powder, DMSO, PEG300, Tween-80, Saline (0.9% NaCl in ddH₂O).
- **Procedure (for 1 mL of working solution):**
 - Prepare a **DMSO stock solution**: Dissolve **LCH-7749944** in DMSO at a concentration of 21.7 mg/mL.
 - Add **100 µL** of the 21.7 mg/mL DMSO stock to **400 µL** of PEG300. Mix evenly.
 - Add **50 µL** of Tween-80 to the mixture. Mix evenly.
 - Finally, add **450 µL** of saline to adjust the volume to 1 mL. Mix evenly.
 - The final concentration of **LCH-7749944** will be **2.17 mg/mL**.

Troubleshooting Solubility Problems

The following workflow can help you diagnose and resolve common solubility issues encountered during experimentation.



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Key Technical Considerations for Researchers

- **Solvent Quality is Critical:** The data specifically notes that moisture-absorbing (hygroscopic) DMSO significantly reduces the solubility of **LCH-7749944** [1]. Always use fresh, sealed, and anhydrous DMSO for preparing stock solutions.
- **Start with Recommended Formulations:** The provided formulations (Protocols A and B) are starting points. For specific experimental models like cell culture, you may need to empirically optimize the ratio of DMSO to physiological buffer to prevent precipitation while minimizing solvent toxicity. A final DMSO concentration of 0.1-0.5% is usually tolerated by most cell lines.
- **Understand the Trade-offs:** While a true solution (Protocol B) is ideal for consistent dosing and bioavailability, it is complex to prepare. A well-mixed homogeneous suspension (Protocol A) can be a practical and effective alternative for many in vivo studies [1].

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References

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2. LCH-7749944 (GNF-PF-2356) | PAK4 Inhibitor [medchemexpress.com]
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